

Determining the Efficacy of PROTAC BRD4 Degrader-9: Application Notes and Protocols

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Compound of Interest

Compound Name: PROTAC BRD4 Degrader-9

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This document provides detailed application notes and experimental protocols for determining the half-maximal degradation concentration (DC50) and half-maximal inhibitory concentration (IC50) of **PROTAC BRD4 Degrader-9**.

Introduction to PROTAC BRD4 Degrader-9

PROTAC BRD4 Degrader-9 (also referred to as compound 8a) is a heterobifunctional proteolysis-targeting chimera that induces the degradation of the bromodomain and extraterminal domain (BET) protein BRD4. It is designed with a ligand that binds to the von Hippel-Lindau (VHL) E3 ubiquitin ligase and another ligand that targets BRD4.[1][2][3][4][5] By bringing BRD4 into proximity with the E3 ligase, the PROTAC facilitates the ubiquitination and subsequent proteasomal degradation of the BRD4 protein.

Quantitative Data Summary: DC50 and IC50 Values

The following table summarizes the reported DC50 values for **PROTAC BRD4 Degrader-9** and contextual IC50 values for a closely related compound, PROTAC BRD4 Degrader-8.



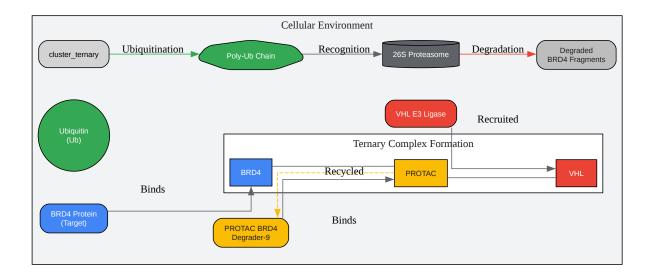
Compound	Value Type	Value	Cell Line <i>l</i> Target	Conditions	Reference(s
PROTAC BRD4 Degrader-9	DC50	0.86 nM	PC3 (Prostate Cancer)	Conjugated with STEAP1 antibody	[1][2][3]
PROTAC BRD4 Degrader-9	DC50	7.6 nM	PC3 (Prostate Cancer)	Conjugated with CLL1 antibody	[1][2][3]
PROTAC BRD4 Degrader-8	DC50	7.5 nM	PC3 (Prostate Cancer)	4-hour treatment	[6]
PROTAC BRD4 Degrader-8	IC50	1.1 nM	BRD4 Bromodomai n 1 (BD1)	Biochemical assay	[6]
PROTAC BRD4 Degrader-8	IC50	1.4 nM	BRD4 Bromodomai n 2 (BD2)	Biochemical assay	[6]
PROTAC BRD4 Degrader-8	IC50	28 nM	PC3 (Prostate Cancer)	Cell proliferation assay (6-day treatment)	[6]

Note: A specific IC50 value for **PROTAC BRD4 Degrader-9** was not identified in the reviewed literature. Data for the structurally similar PROTAC BRD4 Degrader-8 is provided for context.

Signaling Pathway and Experimental Workflows PROTAC Mechanism of Action

The following diagram illustrates the catalytic mechanism by which a BRD4 PROTAC induces the degradation of the BRD4 protein.





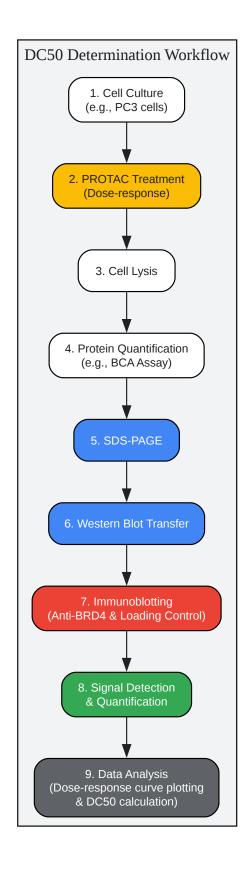
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Caption: Mechanism of BRD4 degradation induced by a VHL-recruiting PROTAC.

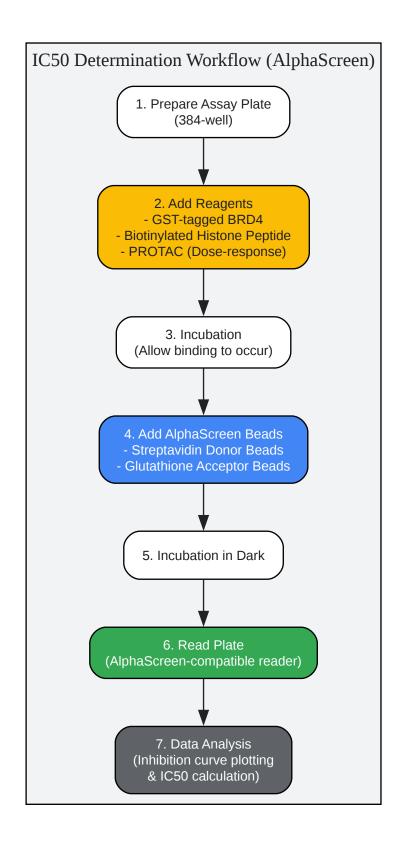
Experimental Workflow: DC50 Determination via Western Blot

This workflow outlines the key steps for determining the concentration of **PROTAC BRD4 Degrader-9** required to degrade 50% of the target BRD4 protein in a cellular context.









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